

Historical and recent literature on 11-Chloro-1-undecene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 11-Chloro-1-undecene

Cat. No.: B1580411

[Get Quote](#)

An In-Depth Technical Guide to **11-Chloro-1-undecene** for Advanced Research and Development

Authored by a Senior Application Scientist

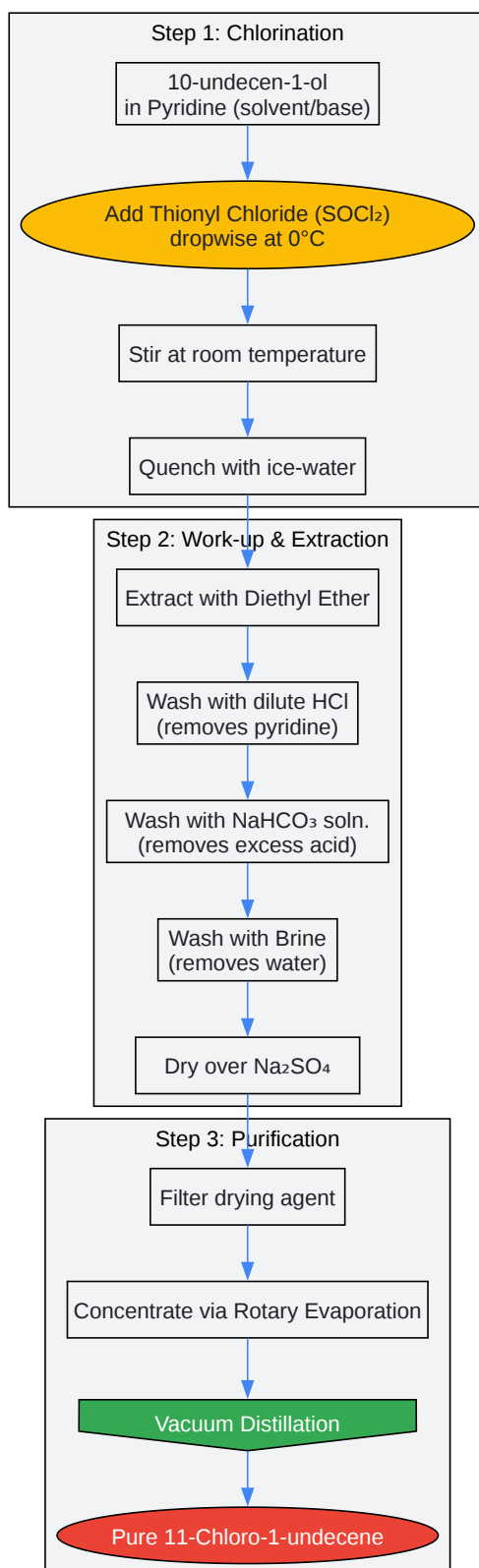
This guide provides an in-depth exploration of **11-Chloro-1-undecene**, a versatile bifunctional molecule pivotal in advanced chemical synthesis. Designed for researchers, chemists, and drug development professionals, this document moves beyond a simple recitation of facts. It delves into the causality behind experimental choices, offers field-proven insights into its applications, and is grounded in authoritative references to ensure scientific integrity. Here, we will explore its synthesis, unique reactivity, and its role as a molecular bridge in surface chemistry, polymer science, and the development of sophisticated therapeutic agents.

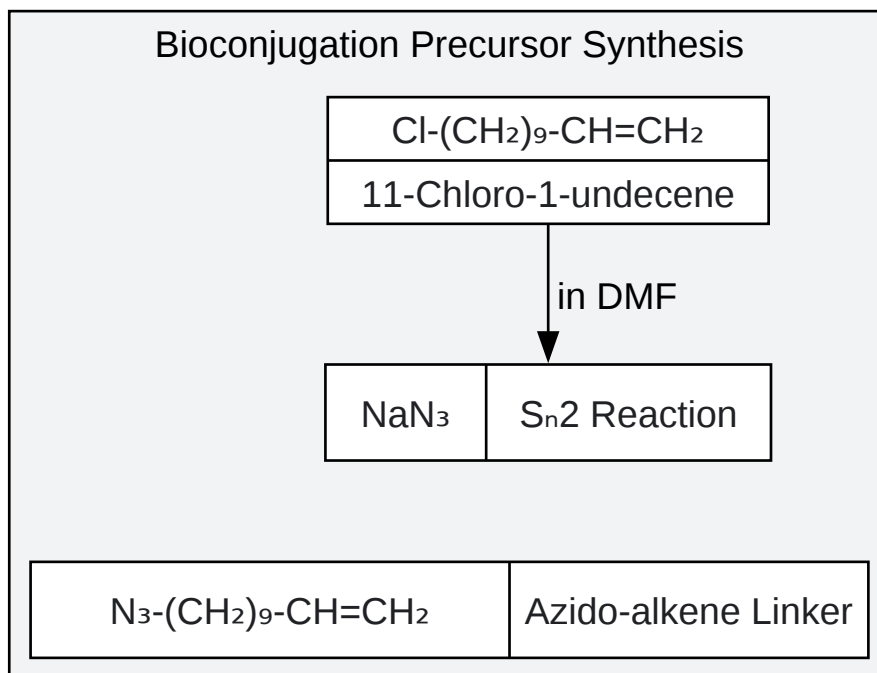
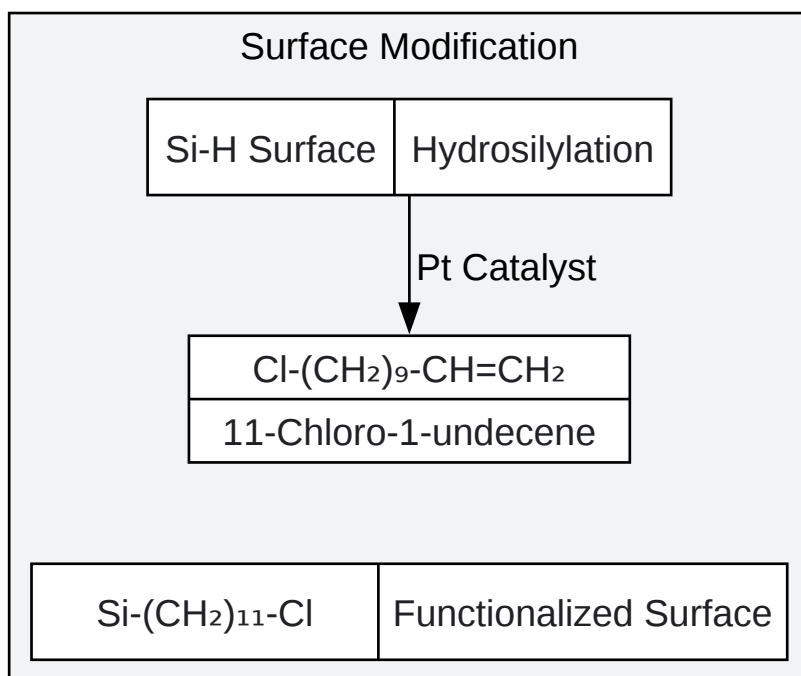
Core Molecular Profile and Physicochemical Properties

11-Chloro-1-undecene (CAS No. 872-17-3) is a linear alpha-olefin functionalized with a terminal chloro group.^[1] This unique structure, featuring two distinct reactive centers—a nucleophilic double bond and an electrophilic alkyl chloride—makes it an exceptionally valuable building block in organic synthesis. The long, eleven-carbon aliphatic chain provides flexibility and hydrophobicity, attributes that are highly sought after in applications such as self-assembled monolayers and linker chemistry for drug delivery systems.^[2]

The molecule's utility is underpinned by its specific physical and chemical characteristics, which dictate its handling, storage, and reaction conditions.

Diagram: Molecular Structure of 11-Chloro-1-undecene





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 11-Chloro-1-undecene | C₁₁H₂₁Cl | CID 543805 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 11-CHLORO-1-UNDECENE [myskinrecipes.com]
- To cite this document: BenchChem. [Historical and recent literature on 11-Chloro-1-undecene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580411#historical-and-recent-literature-on-11-chloro-1-undecene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com